

Proper Disposal Procedures for AMG8380 (PF-8380)

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Compound of Interest

Compound Name: AMG8380

Cat. No.: B605416

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The following provides detailed procedural guidance for the safe and compliant disposal of **AMG8380**, also known as PF-8380, a potent autotaxin inhibitor. Adherence to these protocols is essential for ensuring personnel safety and environmental protection. Given that PF-8380 is a chlorinated organic compound, it must be treated as hazardous chemical waste.

Immediate Safety and Logistical Information

All handling and disposal of PF-8380 must be conducted in accordance with your institution's Chemical Hygiene Plan and under the guidance of your Environmental Health and Safety (EHS) department. Laboratory personnel should treat all waste chemical solids and liquids as hazardous.

Personal Protective Equipment (PPE): When handling PF-8380, the following minimum personal protective equipment is required:

- Safety goggles
- Laboratory coat
- Chemically resistant gloves (e.g., nitrile)

Waste Classification: Based on its chemical structure ($C_{22}H_{21}Cl_2N_3O_5$), PF-8380 is classified as a halogenated organic waste. This classification is critical for proper waste segregation.

Halogenated hydrocarbons, which contain chlorine, fluorine, bromine, or iodine, require separate disposal in designated "Halogenated Organic Waste" containers.

Quantitative Data Presentation

Property	Value	Source
Chemical Name	(3,5-dichlorophenyl)methyl 4-[3-oxo-3-(2-oxo-3H-1,3-benzoxazol-6-yl)propyl]piperazine-1-carboxylate	PubChem
Synonyms	PF-8380, AMG8380	Ambeed, PubChem
CAS Number	1144035-53-9	ChemSrc[1]
Molecular Formula	C ₂₂ H ₂₁ Cl ₂ N ₃ O ₅	MedchemExpress[2]
Molecular Weight	478.33 g/mol	MedchemExpress[2]
IC ₅₀	2.8 nM (isolated enzyme assay), 101 nM (human whole blood)	Axon Medchem[3], MedchemExpress[4]

Experimental Protocols: Step-by-Step Disposal Procedures

The following protocols outline the disposal process for various forms of PF-8380 waste. Never dispose of PF-8380 or its containers down the drain or in regular trash.

1. Solid Waste (Pure/Unused PF-8380):

- If possible, dispose of unwanted solid PF-8380 in its original container.
- Ensure the container is securely sealed.
- Affix a hazardous waste label to the container. The label must include:

- The full chemical name: "(3,5-dichlorophenyl)methyl 4-[3-oxo-3-(2-oxo-3H-1,3-benzoxazol-6-yl)propyl]piperazine-1-carboxylate" and the synonym "PF-8380".
- The CAS number: "1144035-53-9".
- The words "Hazardous Waste".
- An indication of the hazards (e.g., "Toxic," "Halogenated Organic Waste").
- The date of waste accumulation.
- Store the labeled container in a designated hazardous waste storage area, segregated from incompatible materials.

2. Contaminated Labware (e.g., pipette tips, gloves, vials):

- Collect all disposable items contaminated with PF-8380 in a dedicated, sealable plastic bag or a puncture-resistant container.
- Clearly label the bag or container as "Hazardous Waste" and specify the contents as "Solid waste contaminated with PF-8380 (CAS: 1144035-53-9)".
- Store with other solid hazardous waste.

3. Aqueous and Organic Solutions Containing PF-8380:

- Collect all liquid waste containing PF-8380 in a dedicated, sealed, and properly labeled hazardous waste container.
- The container must be made of a chemically compatible material (e.g., glass or polyethylene).
- The hazardous waste label must include:
 - The full chemical name and CAS number of PF-8380.
 - The names and approximate percentages of all solvents in the solution.
 - The words "Hazardous Waste" and "Halogenated Organic Waste".

- Store the container in a designated liquid hazardous waste storage area with secondary containment.

4. Decontamination of Non-Disposable Glassware:

- Rinse the glassware three times with a suitable solvent that can dissolve PF-8380 (e.g., DMSO, acetone, or ethanol).
- Collect the solvent rinsate as halogenated organic liquid waste.
- After the solvent rinse, wash the glassware with soap and water.
- The glassware can then be reused.

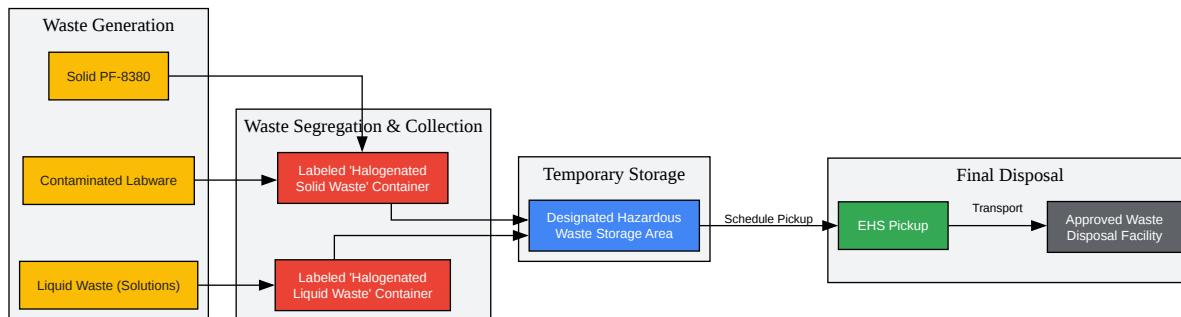
5. Empty PF-8380 Containers:

- Triple-rinse the empty container with a suitable solvent.
- Collect the rinsate as hazardous waste.
- After triple-rinsing and allowing it to air-dry, deface or remove the original label.
- The container can then be disposed of as regular laboratory glass or plastic waste, in accordance with your institution's policies.

6. Waste Pickup and Disposal:

- Contact your institution's EHS department to arrange for the pickup and disposal of all PF-8380 hazardous waste.
- Ensure all waste containers are properly labeled and sealed before pickup.

Mandatory Visualization: Disposal Workflow



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Caption: Workflow for the proper disposal of **AMG8380** (PF-8380) waste.

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References

- 1. PF-8380 | CAS#:1144035-53-9 | Chemsoc [chemsoc.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. axonmedchem.com [axonmedchem.com]
- 4. medchemexpress.com [medchemexpress.com]
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